

An In-Depth Technical Guide to the Analytical Identification of Polyglyceryl-5 Laurate

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Compound of Interest

Compound Name: POLYGLYCERYL-5 LAURATE

Cat. No.: B1178128

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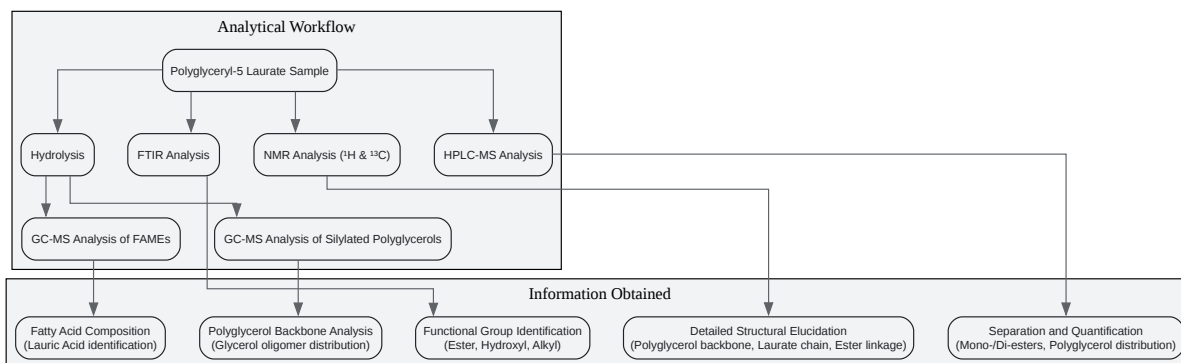
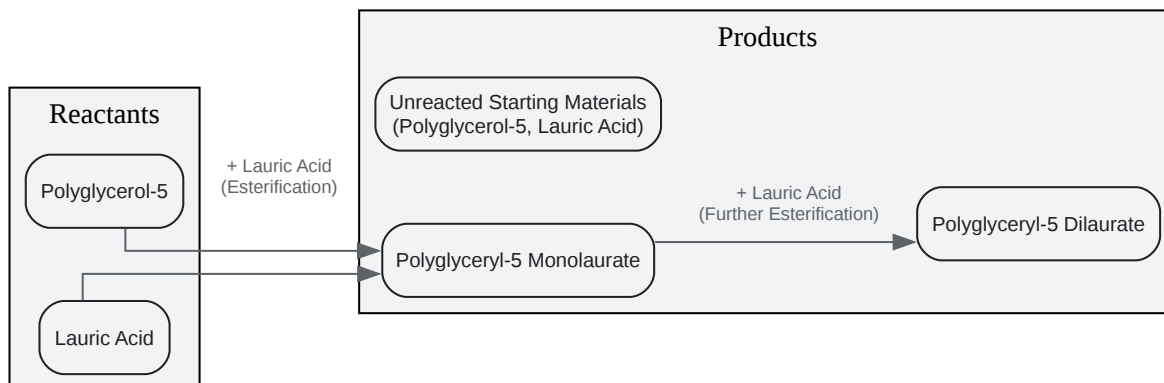
Introduction

Polyglyceryl-5 Laurate is a non-ionic surfactant and emulsifier widely utilized in the cosmetic, pharmaceutical, and food industries. It is the ester of lauric acid and polyglyceryl-5, a polymer of glycerin containing an average of five glycerin units.[1][2] The complex nature of this ingredient, which is a mixture of mono- and di-esters with a distribution of polyglycerol chain lengths, necessitates robust analytical methods for its comprehensive identification and characterization. This technical guide provides a detailed overview of the key analytical techniques and experimental protocols for the qualitative and quantitative analysis of **Polyglyceryl-5 Laurate**.

Chemical Structure and Synthesis

Polyglyceryl-5 Laurate is synthesized through the direct esterification of polyglycerol-5 with lauric acid. The reaction typically involves heating the reactants in the presence of a catalyst. The resulting product is a complex mixture whose composition and properties depend on the reaction conditions.

A general representation of the synthesis and the resulting structures is depicted below:



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References

- 1. polyglyceryl-5 laurate, 128738-83-0 [thegoodscentcompany.com]
- 2. cosmileurope.eu [cosmileurope.eu]
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